

Pharmacological Profile of Morpholine Derivatives: A Technical Guide for Medicinal Chemists

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Compound of Interest

Compound Name: *2-Morpholinecarboxamide
hydrochloride*

CAS No.: *1185296-76-7*

Cat. No.: *B1421197*

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Executive Summary

This technical guide analyzes the morpholine heterocycle (1-oxa-4-azacyclohexane) as a "privileged scaffold" in modern drug discovery.^[1] Unlike rigid templates, morpholine offers a unique physicochemical profile—specifically a depressed pKa (~8.3) relative to piperidine and a balanced lipophilic-hydrophilic nature—that makes it indispensable for optimizing bioavailability, blood-brain barrier (BBB) penetration, and metabolic stability. This document synthesizes the pharmacological mechanisms, structure-activity relationships (SAR), and experimental protocols necessary for leveraging morpholine derivatives in therapeutic development.^{[2][3][4]}

Part 1: The Morpholine Pharmacophore & Cheminformatics

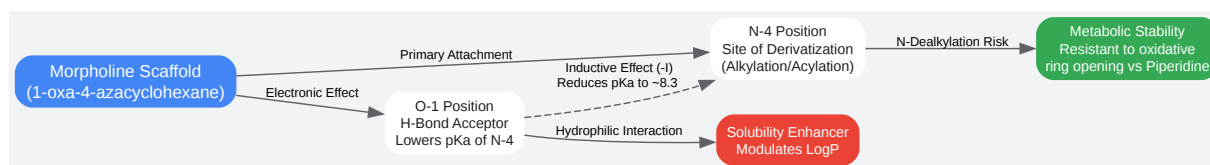
Physicochemical Properties

The morpholine ring is characterized by a chair conformation containing a basic nitrogen and an ether oxygen. Its utility stems from specific electronic features:

- **Basicity Modulation:** The inductive electron-withdrawing effect of the oxygen atom reduces the pKa of the nitrogen to approximately 8.3–8.5, compared to ~11.0 for piperidine. This ensures that at physiological pH (7.4), a significant fraction of the molecule remains unprotonated, facilitating passive diffusion across biological membranes, including the BBB.
- **Solubility & Hydrogen Bonding:** The ether oxygen acts as a weak hydrogen bond acceptor, enhancing aqueous solubility without incurring the metabolic penalty often associated with more polar groups.
- **Bioisosterism:** Morpholine is frequently used as a bioisostere for piperazine and piperidine to lower logP and mitigate hERG channel inhibition, a common cardiotoxicity liability.

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the core SAR features of the morpholine ring in a drug design context.



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Figure 1: SAR map detailing the functional roles of the morpholine heteroatoms in medicinal chemistry.[5]

Part 2: Therapeutic Mechanisms & Case Studies

Oncology: Kinase Inhibition (e.g., Gefitinib)

In kinase inhibitors, the morpholine moiety often protrudes into the solvent-exposed region of the ATP-binding pocket.

- Mechanism: Gefitinib (Iressa), an EGFR inhibitor, utilizes a morpholine ring attached to the quinazoline core via a propoxy linker.
- Function: The morpholine ring improves the solubility of the highly lipophilic quinazoline scaffold. Crystallographic data indicates the morpholine oxygen can participate in water-mediated hydrogen bonding networks at the solvent interface, stabilizing the inhibitor-enzyme complex.

CNS Disorders: Reuptake Inhibition (e.g., Reboxetine)

- Mechanism: Reboxetine is a selective norepinephrine reuptake inhibitor (NRI).
- Function: The morpholine ring is critical for recognition by the norepinephrine transporter (NET). Its reduced basicity allows for high oral bioavailability and BBB penetration. The ether oxygen creates a specific dipole alignment necessary for binding within the transporter's orthosteric site.

Anti-Infectives: Oxazolidinones (e.g., Linezolid)

- Mechanism: Linezolid inhibits bacterial protein synthesis by binding to the 23S rRNA of the 50S subunit.
- Function: While the oxazolidinone ring is the primary pharmacophore, the morpholine ring (specifically the fluorine-substituted phenyl-morpholine moiety) extends the spectrum of activity and improves pharmacokinetic (PK) properties, preventing rapid clearance.

Marketed Morpholine Drugs Data[6][7]

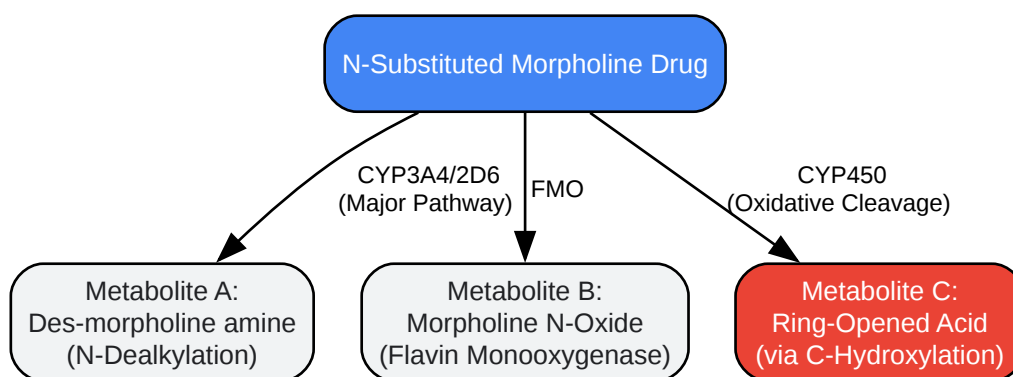
Drug Name	Therapeutic Class	Target	Role of Morpholine
Gefitinib	Oncology	EGFR Tyrosine Kinase	Solubility enhancement; Solvent interaction.
Reboxetine	Antidepressant	Norepinephrine Transporter	Pharmacophore binding; BBB penetration.
Linezolid	Antibiotic	Bacterial 23S rRNA	PK optimization; Spectrum extension.
Aprepitant	Antiemetic	NK1 Receptor	Conformational control; Receptor affinity.
Timolol	Glaucoma/CVD	Beta-adrenergic receptor	Lipophilicity modulation for corneal penetration.
Moclobemide	Antidepressant	MAO-A	Reversible inhibition; Bioavailability.

Part 3: ADME & Metabolic Stability

Morpholine rings generally exhibit superior metabolic stability compared to piperidines, which are prone to rapid oxidation to lactams or ring opening. However, morpholines are not inert.

Metabolic Pathways

- **N-Dealkylation:** The most common clearance pathway for N-substituted morpholines, mediated by CYP3A4 and CYP2D6.
- **C-Hydroxylation:** Occurs at the C2 or C3 position, leading to hemiaminals which may spontaneously ring-open to form alkoxy-acetic acid derivatives.
- **N-Oxidation:** Formation of morpholine N-oxides, which are often polar metabolites excreted in urine.



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Figure 2: Primary metabolic pathways for morpholine-containing therapeutics.

Part 4: Experimental Protocols

Protocol A: Synthesis of N-Substituted Morpholines via Reductive Amination

Context: This is the industry-standard method for introducing a morpholine ring onto an aldehyde-containing scaffold. It is preferred over direct alkylation due to fewer side reactions and milder conditions.

Materials:

- Aldehyde substrate (1.0 equiv)
- Morpholine (1.2 equiv)
- Sodium Triacetoxyborohydride (STAB) (1.5 equiv)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Acetic Acid (catalytic, optional)

Step-by-Step Methodology:

- **Complexation:** In a flame-dried round-bottom flask under N₂ atmosphere, dissolve the aldehyde substrate in anhydrous DCM (0.1 M concentration).

- **Amine Addition:** Add morpholine (1.2 equiv). If the reaction is sluggish, add acetic acid (1-2 drops) to catalyze imine formation. Stir at room temperature for 30–60 minutes. Checkpoint: Monitor by TLC for the disappearance of the aldehyde or formation of the imine intermediate.
- **Reduction:** Cool the solution to 0°C. Add Sodium Triacetoxyborohydride (STAB) (1.5 equiv) portion-wise over 10 minutes. Allow the mixture to warm to room temperature and stir for 4–16 hours.
- **Quench & Workup:** Quench the reaction with saturated aqueous NaHCO₃. Extract the aqueous layer with DCM (3x). Combine organic layers, wash with brine, dry over anhydrous Na₂SO₄, and concentrate in vacuo.
- **Purification:** Purify the crude residue via flash column chromatography (typically MeOH/DCM gradient) to yield the N-morpholino derivative.

Protocol B: In Vitro Microsomal Stability Assay

Context: To assess the metabolic liability of the morpholine ring early in the design cycle.

Methodology:

- **Preparation:** Prepare a 1 µM solution of the test compound in phosphate buffer (pH 7.4) containing human liver microsomes (0.5 mg/mL protein).
- **Initiation:** Pre-incubate at 37°C for 5 minutes. Initiate the reaction by adding NADPH (1 mM final concentration).
- **Sampling:** Aliquot samples at t=0, 5, 15, 30, and 60 minutes.
- **Quenching:** Immediately quench each aliquot into ice-cold acetonitrile containing an internal standard (e.g., Tolbutamide).
- **Analysis:** Centrifuge samples (4000 rpm, 20 min) to pellet protein. Analyze the supernatant via LC-MS/MS.
- **Calculation:** Plot ln(% remaining) vs. time. The slope (

) determines intrinsic clearance (

).

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